

3-Bromo-4-methylaniline safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Bromo-4-methylaniline

Cat. No.: B027599

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An In-depth Technical Guide to the Safety Data for 3-Bromo-4-methylaniline

This guide provides a comprehensive overview of the safety data for **3-Bromo-4-methylaniline** (CAS No. 7745-91-7), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound.

Section 1: Chemical and Physical Properties

This section details the fundamental physical and chemical properties of **3-Bromo-4-methylaniline**. These characteristics are crucial for understanding its behavior under various laboratory conditions.

Property	Value	Citation(s)
Molecular Formula	C ₇ H ₈ BrN	[1][2][3]
Molecular Weight	186.05 g/mol	[1][2][4]
Appearance	White or Colorless to Yellow to Orange powder to lump to clear liquid	
Melting Point	27-30 °C (lit.)	[1][2][5]
Boiling Point	254-257 °C (lit.)	[1][5]
Flash Point	> 112 °C (> 233.6 °F) - closed cup	[1][6]
Density	1.5 ± 0.1 g/cm ³	[2]
Solubility	Insoluble in water.	[5][7]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[2]
pKa	3.96 ± 0.10 (Predicted)	[8]

Section 2: Hazard Identification and Classification

3-Bromo-4-methylaniline is classified as a hazardous substance. The following table summarizes its GHS classifications and associated hazard statements.

Hazard Class	GHS Category	Hazard Statement(s)	Citation(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[1][4][9]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][4][9]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][4][9]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation (Target Organ: Respiratory system)	[1][4][6][9]
Specific target organ toxicity — repeated exposure	Category 2	May cause damage to organs through prolonged or repeated exposure (Target Organs: Blood, Hematopoietic System)	[6]

Signal Word: Danger[1][9]

Hazard Pictograms:

- GHS06: Skull and Crossbones[9]

Section 3: Experimental Protocols

Safety Data Sheets summarize the results of toxicological and environmental impact studies but typically do not provide detailed experimental methodologies. The data presented, such as LD50 values, are derived from standardized tests conducted according to internationally

recognized guidelines, often from organizations like the Organisation for Economic Co-operation and Development (OECD).

For instance, acute toxicity data is generally obtained through studies on animal models, such as rats or rabbits, following specific OECD test guidelines (e.g., OECD 401, 402, 403 for oral, dermal, and inhalation toxicity, respectively). These protocols involve administering the substance at various dose levels to determine the concentration that causes mortality in 50% of the test population (LD50 or LC50). Similarly, skin and eye irritation studies (e.g., OECD 404 and 405) involve applying the substance to the skin or eyes of animals and observing the effects over a specified period.

For detailed experimental protocols, it is recommended to consult the primary toxicological literature or databases that compile such studies.

Section 4: Toxicological Information

The toxicological profile of **3-Bromo-4-methylaniline** indicates significant health risks upon exposure.

Toxicity Metric	Value	Species	Route	Citation(s)
LD50	180 mg/kg	Rat	Oral	[2]
LD50	1900 µg/kg	Bird	Oral	[2]

Summary of Health Effects:

- **Acute Effects:** The substance is toxic if swallowed or in contact with the skin.[4][7][9] It causes skin irritation and serious eye irritation.[1][4][9] Inhalation may lead to respiratory irritation.[1][4][9]
- **Chronic Effects:** Prolonged or repeated exposure may cause damage to the blood and hematopoietic system.[6] The chronic health effects have not been fully investigated.[9] Information on carcinogenicity, mutagenicity, and reproductive toxicity is largely unavailable. [6][9]

Section 5: Handling, Storage, and Personal Protection

Proper handling and storage procedures are essential to minimize exposure risks.

Aspect	Recommendations	Citation(s)
Handling	Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area. Ground and secure containers when dispensing.	[9] [6][9] [6]
Storage	Store in a well-ventilated place and keep the container tightly closed. Store locked up. Keep in a dry, cool place. Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.	[6][9] [6][9] [6]
Personal Protective Equipment (PPE)	Eye/Face Protection: Wear safety glasses with side-shields or a face shield. Skin Protection: Wear protective gloves and clothing. Respiratory Protection: Use a type P2 (EN 143) respirator cartridge or equivalent if ventilation is inadequate.	[1] [1][9] [1]

Section 6: Emergency Procedures

In the event of exposure or a spill, the following first-aid and emergency measures should be taken.

Situation	Procedure	Citation(s)
If Swallowed	Immediately call a POISON CENTER or doctor/physician. [9] Rinse mouth.[6]	
If on Skin	Immediately remove all contaminated clothing.[9] Wash with plenty of soap and water.[6] If skin irritation occurs, get medical advice/attention.[9] Wash contaminated clothing before reuse.[6]	
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6] [10] If eye irritation persists, get medical advice/attention.[6] [9][10]	
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[6][9][10] Call a POISON CENTER or doctor/physician if you feel unwell.[6][9]	
Fire-Fighting	Suitable Extinguishing Media: Water spray, carbon dioxide (CO ₂), dry chemical, or foam. [6][11] Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Hazardous decomposition products include carbon oxides, nitrogen oxides (NO _x),	

and hydrogen bromide gas.[9]

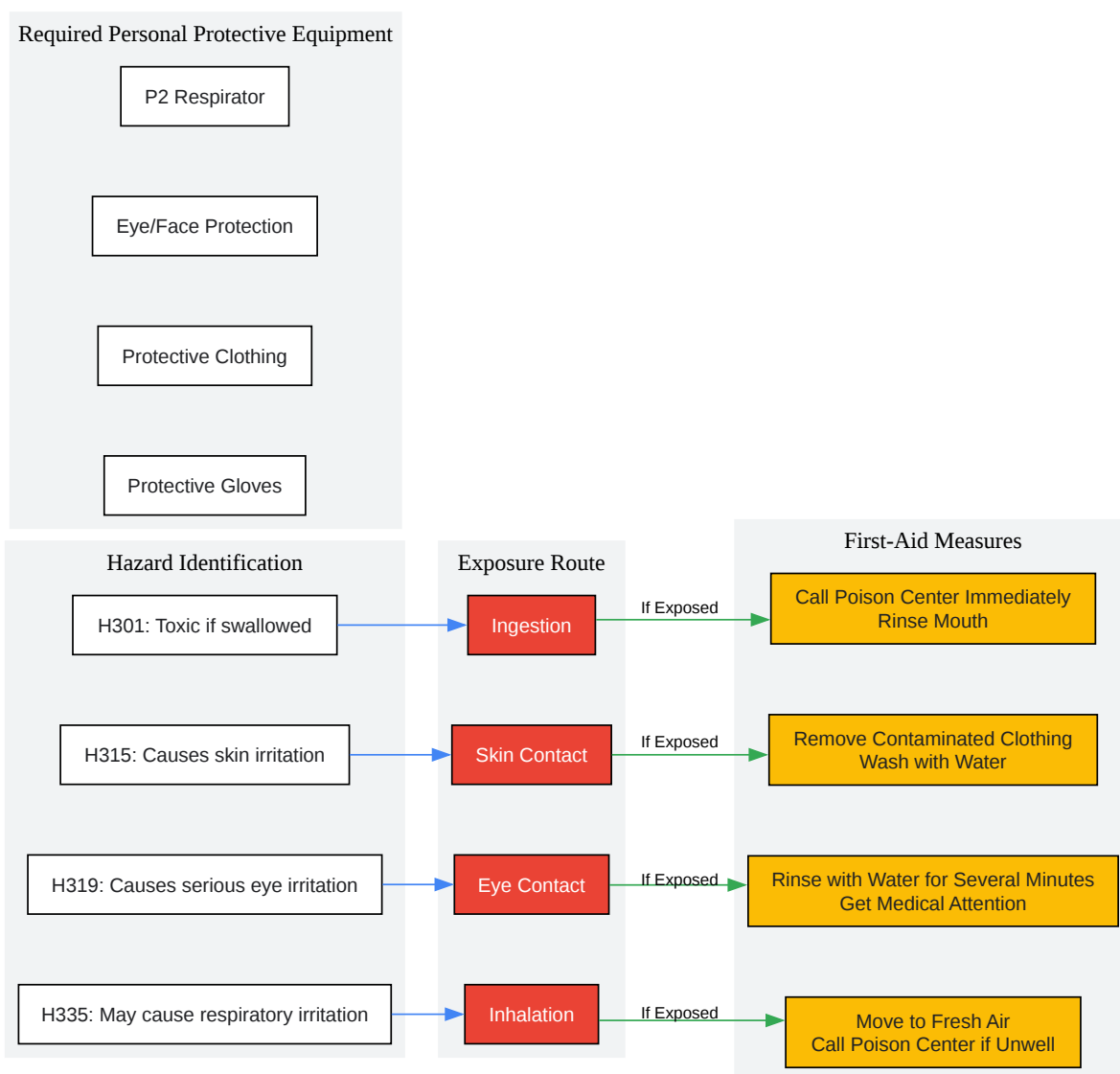
Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release

Shut off all possible sources of ignition.[9] Increase ventilation.[9] Avoid breathing vapors and contact with skin and eyes.[9] Clean up spills immediately using inert absorbent material (e.g., sand, vermiculite) and collect in labeled containers for disposal.[9] Prevent spillage from entering drains or waterways.[9]

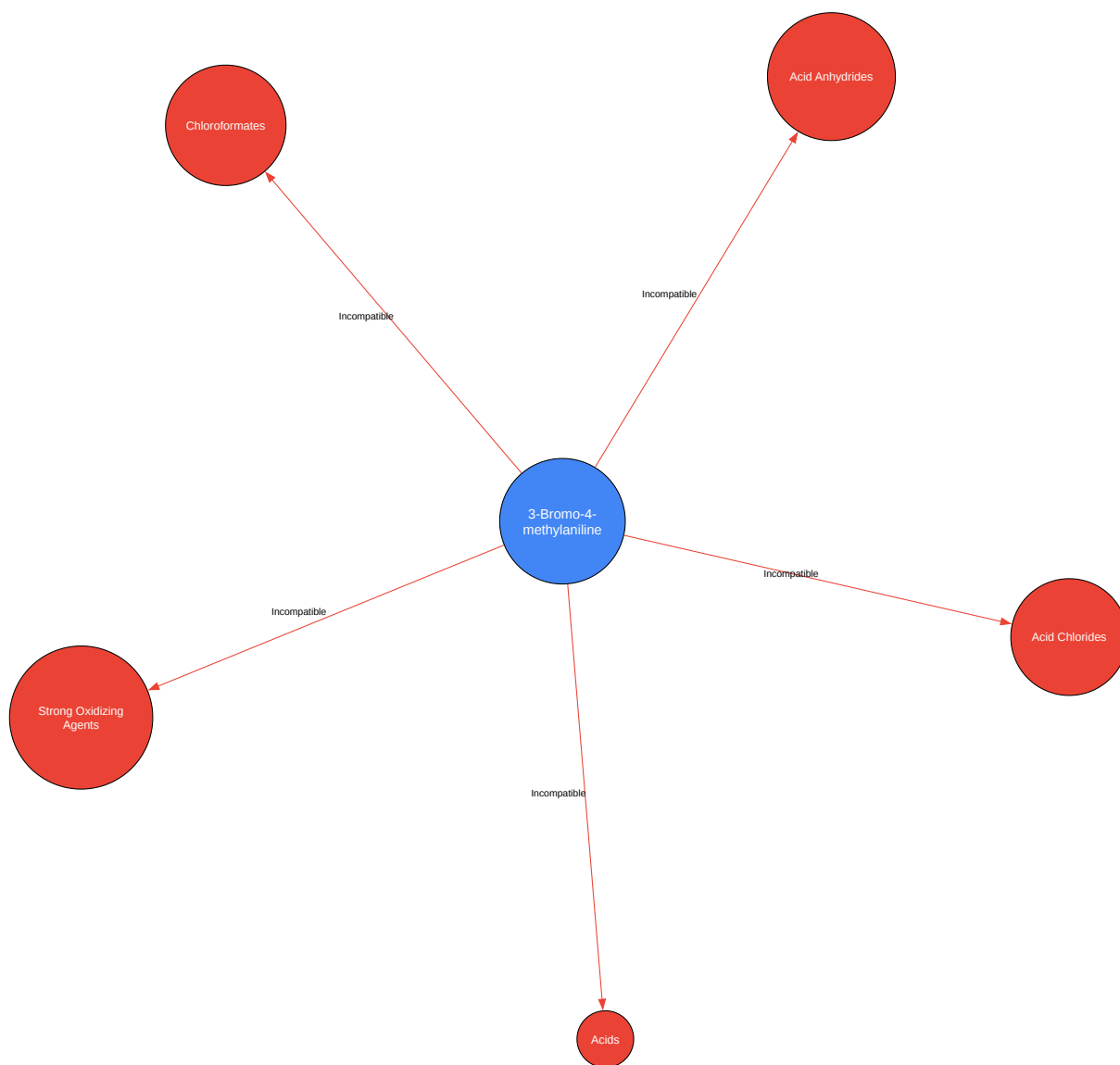
Section 7: Visualized Workflows and Relationships

The following diagrams illustrate key safety-related workflows and concepts for **3-Bromo-4-methylaniline**.



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Caption: Hazard Identification and First-Aid Response Workflow.



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Caption: Chemical Incompatibility Chart.

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